

An In-depth Technical Guide to 4-amino-N-ethylphthalimide

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Compound of Interest

Compound Name: 3-amino-N-ethylphthalimide

Cat. No.: B15211942

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A Note on Isomer Specificity: This technical guide focuses on 4-amino-N-ethylphthalimide (CAS Number: 55080-55-2). The requested compound, **3-amino-N-ethylphthalimide**, is not readily found in established chemical literature and databases. It is presumed that the more common and well-documented 4-amino isomer is the intended subject of interest for research and development professionals.

This document provides a comprehensive overview of 4-amino-N-ethylphthalimide, including its chemical structure, physicochemical properties, synthesis protocols, and known applications. The information is tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

4-amino-N-ethylphthalimide is an aromatic imide featuring a primary amine group on the phthaloyl ring and an ethyl substituent on the imide nitrogen.

Chemical Structure:

CAS Number: 55080-55-2^[1]

Synonyms: 5-Amino-2-ethylisoindoline-1,3-dione, 5-Amino-2-ethyl-isoindole-1,3-dione^[1]

Physicochemical and Computed Properties

The key properties of 4-amino-N-ethylphthalimide are summarized in the table below, providing essential data for experimental design and computational modeling.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	190.20 g/mol	[1]
Melting Point	172 °C	[1]
Density (Predicted)	1.335 ± 0.06 g/cm ³	[1]
XLogP3 (Computed)	1.4	[1]
Topological Polar Surface Area (TPSA)	63.4 Å ²	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	1	[1]

Spectroscopic Data

While precise, experimentally verified spectra for 4-amino-N-ethylphthalimide are not readily available in public literature, the expected characteristic signals based on its structure and data from analogous compounds are described below. Spectroscopic analysis is crucial for structure confirmation and purity assessment.[2][3]

3.1 Infrared (IR) Spectroscopy The IR spectrum of a cyclic imide like 4-amino-N-ethylphthalimide is expected to show characteristic absorption bands for its functional groups. [4]

- **N-H Stretching:** The primary amine (NH₂) group will typically exhibit symmetric and asymmetric stretching vibrations in the region of 3300-3500 cm⁻¹.
- **C-H Stretching:** Aromatic C-H stretches are expected just above 3000 cm⁻¹, while aliphatic C-H stretches from the ethyl group will appear just below 3000 cm⁻¹. [5]
- **C=O Stretching:** Cyclic imides characteristically show two carbonyl stretching bands. These are typically found between 1790-1735 cm⁻¹ and 1750-1680 cm⁻¹. [4]

- C=C Stretching: Aromatic ring C=C stretching vibrations usually occur in the 1400-1600 cm^{-1} region.[5]

3.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum would provide distinct signals for the ethyl protons (a quartet for the $-\text{CH}_2-$ group and a triplet for the $-\text{CH}_3$ group) and signals in the aromatic region for the protons on the phthalimide ring. The chemical shifts of the aromatic protons would be influenced by the electron-donating amino group. The amine protons would likely appear as a broad singlet.
- ^{13}C NMR: The carbon NMR spectrum would show signals for the two carbonyl carbons, the aromatic carbons (with shifts influenced by the amino substituent), and the two distinct carbons of the ethyl group.[6]

3.3 Mass Spectrometry (MS) In a mass spectrum obtained by electron ionization (EI), the molecular ion peak $[\text{M}]^+$ would be expected at $m/z = 190$. Subsequent fragmentation patterns would likely involve the loss of the ethyl group and other characteristic cleavages of the phthalimide ring.

Experimental Protocols: Synthesis

Two primary methods for the synthesis of 4-amino-N-ethylphthalimide involve the reduction of a nitro-substituted precursor, 2-Ethyl-5-nitro-isoindole-1,3-dione.

Method 1: Reduction with Tin(II) Chloride

This method employs stannous chloride as a reducing agent in an acidic medium.

- Reaction:
 - N-Ethyl-4-nitrophthalimide is stirred into a solution of stannous chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) in a mixture of concentrated hydrochloric acid (HCl) and water.
- Procedure:
 - Prepare a solution of stannous chloride dihydrate (100 g) in 37% hydrochloric acid (100 ml) and water (100 ml).

- Add N-Ethyl-4-nitrophthalimide (22 g) to the solution and stir.
- After stirring for 2.5 hours, collect the precipitate by pouring the reaction mixture onto ice.
- Filter the precipitate and wash with cold water until the filtrate is free from acid.
- Purify the crude product by recrystallization from toluene.
- Yield: Approximately 92%.^[7]

Method 2: Catalytic Hydrogenation

This protocol uses catalytic hydrogenation under pressure, a common industrial method for nitro group reduction.

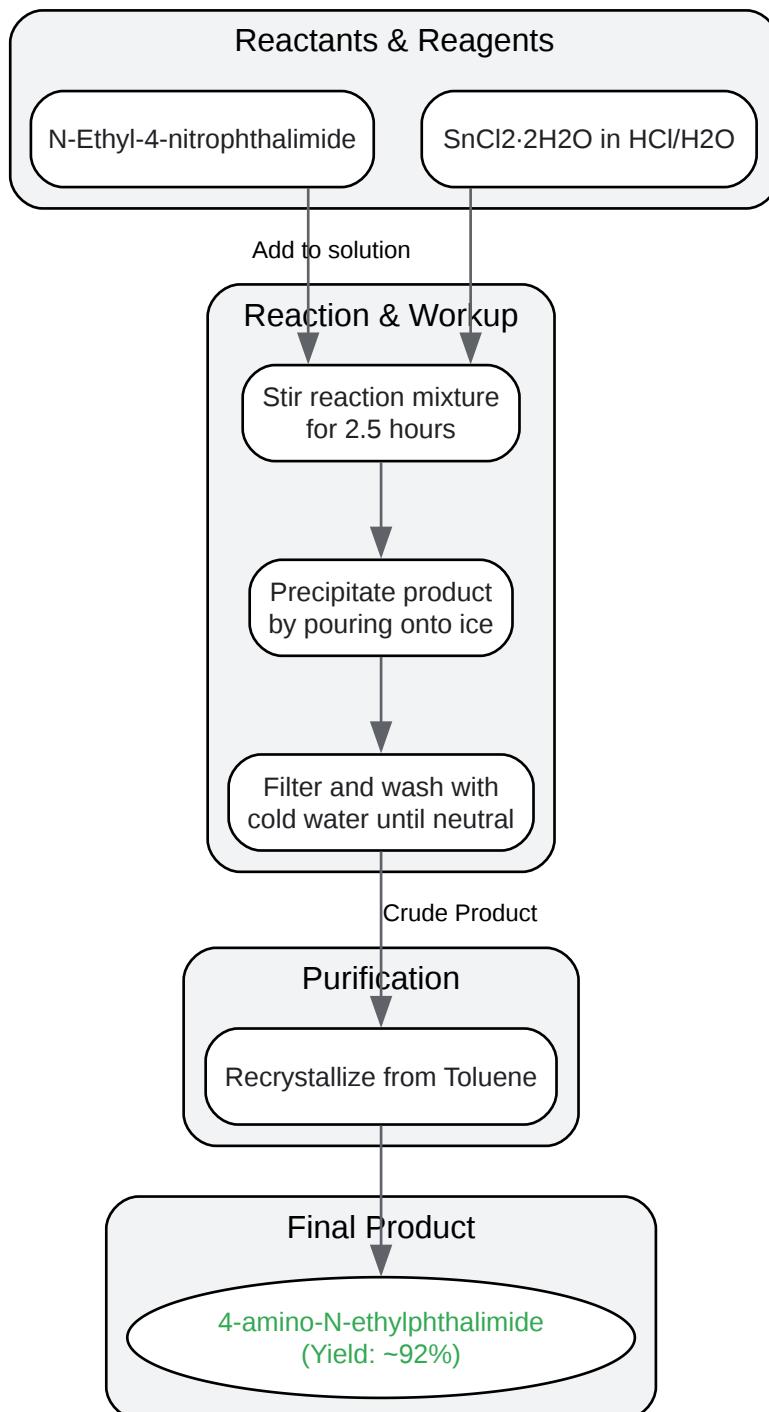
- Reaction:
 - N-Ethyl-4-nitrophthalimide is hydrogenated in the presence of a Raney nickel catalyst.
- Procedure:
 - Combine N-Ethyl-4-nitrophthalimide (28.0 g), ethanol (400 ml), and Raney nickel catalyst (10 g) in a suitable high-pressure reactor.
 - Heat the mixture to 100°C under a hydrogen pressure of 1500 psi.
 - After the reaction is complete, cool the mixture and filter to remove the Raney nickel catalyst.
 - Concentrate the filtrate to yield the product.
 - Recrystallize the product from a methanol-water mixture.
- Reported Melting Point: 169°-171°C.

Logical Workflow and Visualization

The synthesis of 4-amino-N-ethylphthalimide from its nitro precursor is a foundational process. The following diagram illustrates the logical workflow for the tin(II) chloride reduction method,

which is highly effective at the lab scale.

Workflow for the Synthesis of 4-amino-N-ethylphthalimide



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Caption: Synthesis workflow via tin(II) chloride reduction.

Applications and Biological Relevance

Phthalimide derivatives are a significant class of compounds in medicinal chemistry and materials science, known for a wide range of biological activities including anti-inflammatory, antimicrobial, and anticonvulsant properties.[8][9]

4-amino-N-ethylphthalimide serves as a key chemical intermediate. Its applications include:

- **Pharmaceutical Intermediates:** It is a building block in the synthesis of more complex active pharmaceutical ingredients (APIs). The primary amine group offers a reactive site for further chemical modifications.
- **Dye Industry:** The chromophoric nature of the aminophthalimide core makes it a precursor for various dyes.
- **Agricultural Chemicals:** It is used as an intermediate in the production of certain agrochemicals.

While specific signaling pathways involving 4-amino-N-ethylphthalimide are not extensively documented, its structural similarity to other biologically active phthalimides suggests potential for interaction with various biological targets. Further research is needed to elucidate its specific mechanisms of action and therapeutic potential.

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